

Application Notes and Protocols for 4-tert-Butoxybenzoic Acid

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Compound of Interest

Compound Name: **4-tert-Butoxybenzoic Acid**

Cat. No.: **B078593**

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed handling and safety precautions for **4-tert-Butoxybenzoic Acid** (CAS No. 13205-47-5), a compound utilized in various research and development applications, including as an intermediate in organic synthesis. Adherence to these guidelines is crucial to ensure a safe laboratory environment.

Section 1: Physical and Chemical Properties

4-tert-Butoxybenzoic acid is a white to off-white crystalline solid. Its key physical and chemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₄ O ₃	[1]
Molecular Weight	194.23 g/mol	[2]
Melting Point	162-165 °C	[3] [4] [5]
Flash Point	> 80 °C (> 176 °F)	[6]
Solubility	Insoluble in water; soluble in alcohol and benzene.	[2] [7]
pH	3.9 (saturated aqueous solution)	[2] [8]
Vapor Pressure	<0.01 hPa (at 20 °C)	[8]

Section 2: Hazard Identification and Safety Precautions

4-tert-Butoxybenzoic acid is classified as harmful and poses several health risks.[\[2\]](#)[\[9\]](#) It is harmful if swallowed, toxic in contact with skin, and may cause damage to organs through prolonged or repeated exposure.[\[2\]](#)[\[9\]](#) Additionally, it is suspected of damaging fertility or the unborn child.[\[2\]](#)

Pictograms:

GHS07, GHS08

Signal Word: Danger[\[2\]](#)[\[4\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[2\]](#)[\[4\]](#)[\[8\]](#)
- H311: Toxic in contact with skin.[\[9\]](#)
- H360: May damage fertility or the unborn child.[\[8\]](#)

- H372: Causes damage to organs through prolonged or repeated exposure.[4][8]
- H412: Harmful to aquatic life with long lasting effects.[8]

Precautionary Statements:

- P202: Do not handle until all safety precautions have been read and understood.[4][8]
- P260: Do not breathe dust.[4][8]
- P264: Wash skin thoroughly after handling.[4][8]
- P273: Avoid release to the environment.[4][8]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[9]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[4][8]
- P308 + P313: IF exposed or concerned: Get medical advice/ attention.[4][8]

Section 3: Quantitative Toxicity Data

Test	Species	Route	Value	Reference
LD50	Rat	Oral	473 mg/kg	[7][9]
LD50	Rabbit	Dermal	> 900 mg/kg	[9]
LC50	Rat	Inhalation	> 1900 mg/m ³ /4h	[9][10]

Section 4: Occupational Exposure Limits

Jurisdiction	Limit	Reference
ACGIH TLV	0.1 mg/m ³ (inhalable fraction and vapor)	[11]
Germany (MAK)	2 mg/m ³ (inhalable fraction)	[11]

Section 5: Handling and Storage

Handling:

- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Avoid creating dust.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

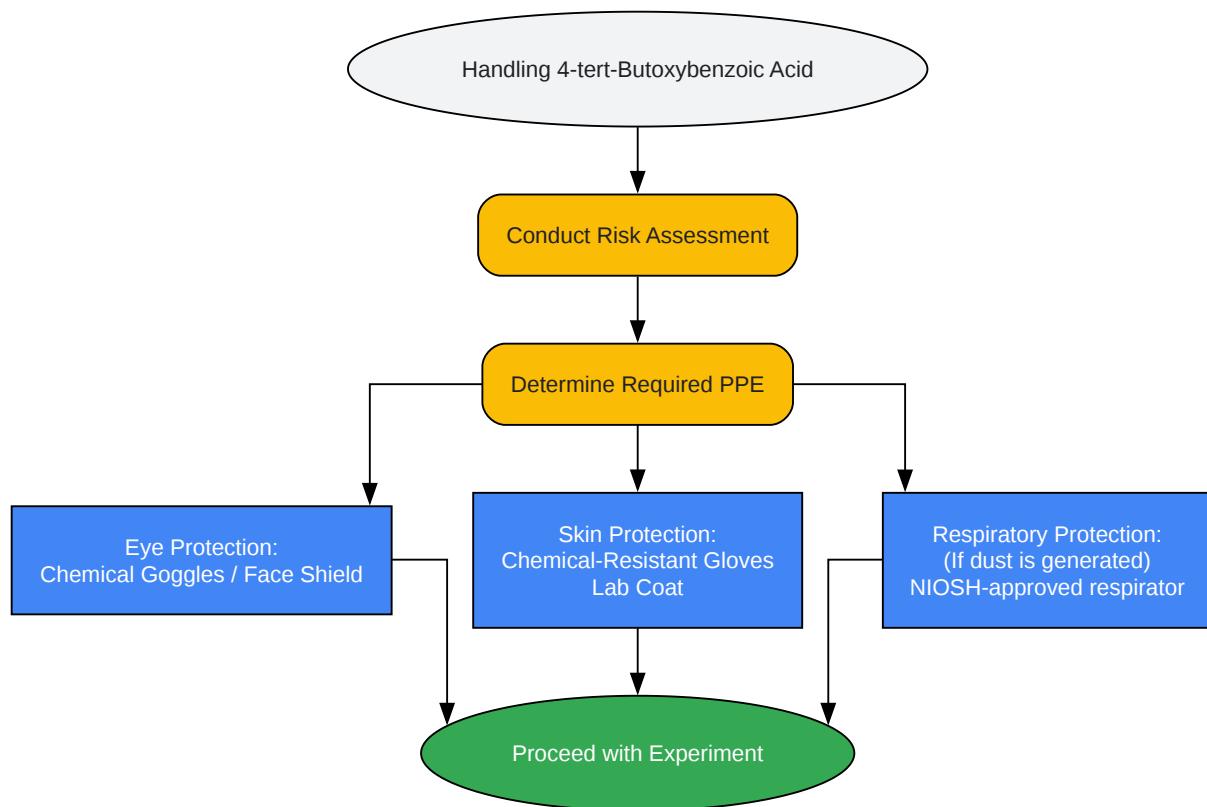
Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.^[9]

Section 6: Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **4-tert-Butoxybenzoic Acid** to determine the appropriate PPE. The following are general recommendations:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.^[9]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.^[9]
- Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH-approved respirator with a particulate filter.^[12]



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Caption: Personal Protective Equipment Selection Workflow.

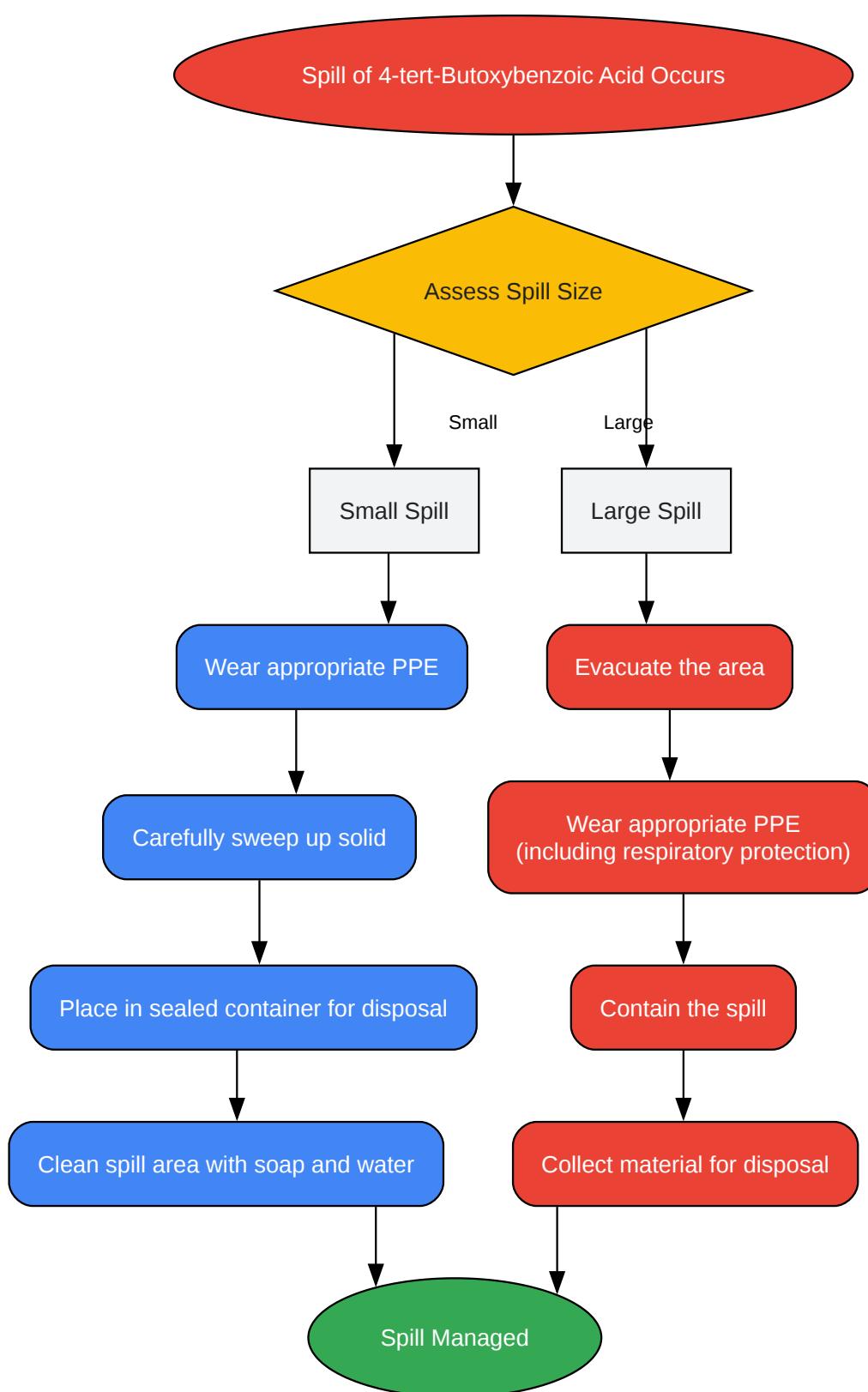
Section 7: First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- In case of skin contact: Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention.

- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[12]
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.

Section 8: Accidental Release Measures

- Small Spills: Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. Clean the spill area with soap and water.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Prevent the spill from entering drains or waterways. Contain the spill and collect the material for disposal.

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Caption: Spill Response Protocol.

Section 9: Disposal Considerations

Dispose of **4-tert-Butoxybenzoic Acid** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not dispose of it in drains or the environment.

Section 10: Application Notes and Experimental Protocols

4-tert-Butoxybenzoic acid is a useful intermediate in organic synthesis. The following protocols are provided as examples of its application.

Protocol 1: Esterification of **4-tert-Butoxybenzoic Acid**

This protocol describes a general procedure for the esterification of **4-tert-Butoxybenzoic acid** to form its corresponding ester, a common transformation in drug development and materials science.

Materials:

- **4-tert-Butoxybenzoic Acid**
- Anhydrous alcohol (e.g., methanol, ethanol)
- Strong acid catalyst (e.g., concentrated sulfuric acid)
- Anhydrous sodium sulfate
- Saturated sodium bicarbonate solution
- Brine
- Organic solvent for extraction (e.g., diethyl ether, ethyl acetate)

Equipment:

- Round-bottom flask

- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve **4-tert-Butoxybenzoic acid** in an excess of the desired anhydrous alcohol.
- With stirring, carefully add a catalytic amount of concentrated sulfuric acid.
- Attach a reflux condenser and heat the reaction mixture to reflux. The reaction time will vary depending on the alcohol used and can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess alcohol using a rotary evaporator.
- Dissolve the residue in an organic solvent such as diethyl ether.
- Transfer the solution to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the solution and concentrate it under reduced pressure to yield the crude ester.
- The crude product can be purified by column chromatography or distillation.

Protocol 2: Amide Synthesis from **4-tert-Butoxybenzoic Acid** via an Acid Chloride

This two-step protocol outlines the conversion of **4-tert-Butoxybenzoic acid** to an amide, a fundamental linkage in many pharmaceutical compounds.

Step 1: Synthesis of 4-tert-Butoxybenzoyl Chloride

Materials:

- **4-tert-Butoxybenzoic Acid**
- Thionyl chloride (SOCl_2) or oxalyl chloride
- Anhydrous dichloromethane (DCM) or other inert solvent
- A catalytic amount of N,N-dimethylformamide (DMF) if using oxalyl chloride

Equipment:

- Round-bottom flask
- Reflux condenser with a drying tube
- Magnetic stirrer and stir bar
- Heating mantle (if necessary)
- Rotary evaporator

Procedure:

- In a fume hood, suspend **4-tert-Butoxybenzoic acid** in anhydrous DCM in a round-bottom flask.
- Carefully add thionyl chloride (or oxalyl chloride with a drop of DMF) to the suspension.
- Stir the reaction mixture at room temperature or gently heat to reflux until the reaction is complete (evolution of gas ceases and the solution becomes clear).
- Remove the excess thionyl chloride and solvent under reduced pressure using a rotary evaporator to obtain the crude 4-tert-Butoxybenzoyl chloride. This is often used immediately in the next step without further purification.

Step 2: Amide Formation

Materials:

- 4-tert-Butoxybenzoyl Chloride
- Desired amine
- Anhydrous inert solvent (e.g., DCM, THF)
- A non-nucleophilic base (e.g., triethylamine, pyridine)

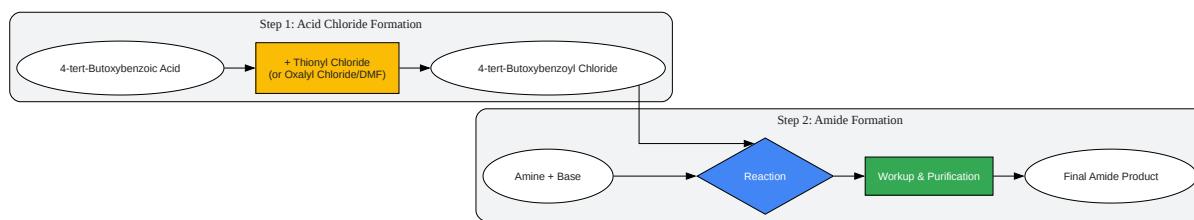
Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel

Procedure:

- Dissolve the desired amine and the non-nucleophilic base in the anhydrous solvent in a round-bottom flask and cool the mixture in an ice bath.
- Slowly add a solution of the crude 4-tert-Butoxybenzoyl chloride in the same solvent to the cooled amine solution with vigorous stirring.
- Allow the reaction to warm to room temperature and stir until the reaction is complete (monitored by TLC).
- Quench the reaction with water and transfer the mixture to a separatory funnel.
- Extract the aqueous layer with the organic solvent.
- Combine the organic layers and wash sequentially with dilute acid (e.g., 1M HCl), saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate.

- Filter and concentrate the solution under reduced pressure to yield the crude amide.
- Purify the crude product by recrystallization or column chromatography.



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Caption: General Workflow for Amide Synthesis.

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